

Physicochemical Properties of 5,5-Dimethylnonane: A Technical Guide

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Compound of Interest

Compound Name: 5,5-Dimethylnonane

CAS No.: 6414-96-6

Cat. No.: B14734578

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5,5-Dimethylnonane is a branched-chain alkane with the chemical formula $C_{11}H_{24}$. As a member of the hydrocarbon family, its physicochemical properties are of interest in various fields, including organic synthesis, fuel technology, and as a nonpolar solvent. This technical guide provides a comprehensive overview of the known physicochemical properties of **5,5-Dimethylnonane**, detailed experimental methodologies for their determination, and relevant safety information.

Core Physicochemical Properties

The following tables summarize the key quantitative data for **5,5-Dimethylnonane**.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₄	[1][2]
Molecular Weight	156.31 g/mol	[1]
CAS Number	6414-96-6	[2]
Appearance	Colorless liquid (expected)	Inferred from similar alkanes
Boiling Point	177 - 181 °C	[3]
Melting Point	-57.06 °C (estimate)	[3]
Density	0.743 - 0.747 g/mL	[3]
Refractive Index	1.4172 - 1.420	[3]

Table 2: Solubility Properties

Solvent	Solubility	Rationale/Source
Water	Practically Insoluble	Based on the properties of the isomeric 2,5-dimethylnonane, which is hydrophobic.[4]
Nonpolar Organic Solvents (e.g., Hexane, Toluene, Benzene)	Soluble	"Like dissolves like" principle; as a nonpolar alkane, it is expected to be soluble in nonpolar solvents.[4]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties are outlined below. These are generalized protocols and may require optimization for specific laboratory conditions.

Determination of Boiling Point (Micro Method)

This method is suitable for small sample volumes.

Apparatus:

- Thiele tube
- Thermometer (0-200 °C)
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (Bunsen burner or oil bath)
- Mineral oil

Procedure:

- A small amount of **5,5-Dimethylnonane** (approximately 0.5 mL) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer.
- The assembly is placed in a Thiele tube containing mineral oil, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will bubble out.
- Heating is continued until a steady stream of bubbles emerges from the capillary tube.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.

Determination of Density

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Constant temperature water bath

Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is filled with **5,5-Dimethylnonane**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- The filled pycnometer is placed in a constant temperature water bath (e.g., 20 °C) to allow the liquid to reach thermal equilibrium.
- The pycnometer is removed from the bath, dried, and its total mass is measured.
- The mass of the **5,5-Dimethylnonane** is calculated by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Solubility (Qualitative)

Apparatus:

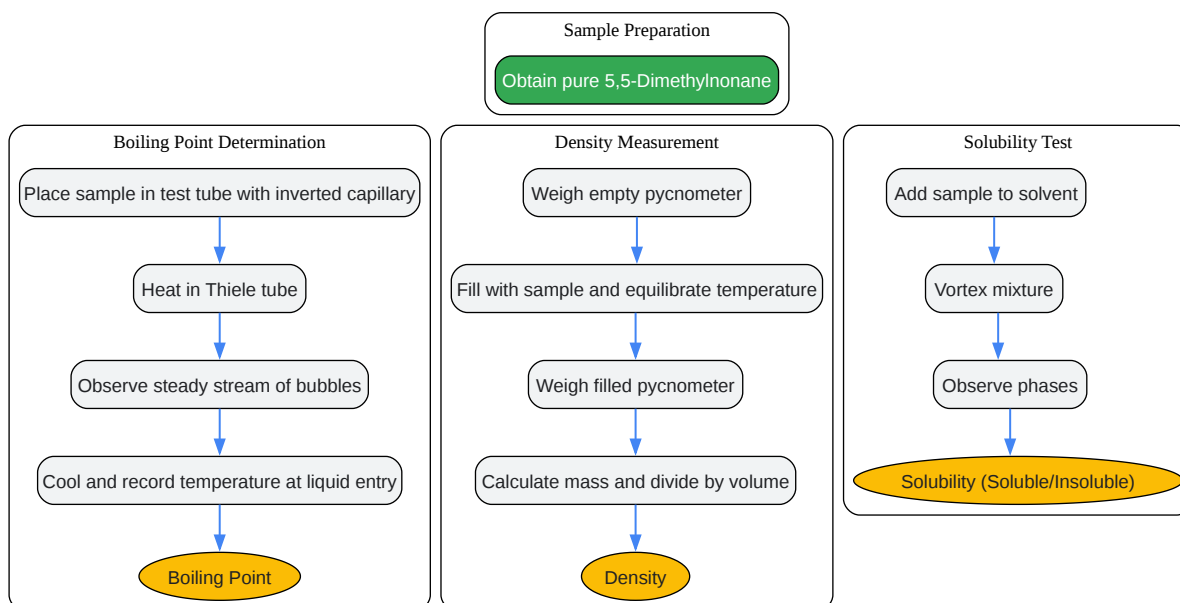
- Small test tubes
- Vortex mixer
- Droppers

Procedure:

- Place approximately 1 mL of the solvent (e.g., water, hexane) into a small test tube.

- Add a few drops of **5,5-Dimethylnonane** to the test tube.
- Vortex the mixture for 30 seconds.
- Allow the mixture to stand and observe.
- If a single, clear phase is observed, the compound is soluble. If two distinct layers form or the mixture is cloudy, the compound is insoluble or sparingly soluble.

Visualizations



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